

# An In-depth Technical Guide to 5-Methylheptanal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methylheptanal

Cat. No.: B13604506

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological relevance of **5-Methylheptanal**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical Structure and Identification

**5-Methylheptanal** is an aliphatic aldehyde with a branched eight-carbon chain. The structure consists of a heptanal backbone with a methyl group located at the fifth carbon position. This chiral center means that **5-Methylheptanal** can exist as two different stereoisomers, (5S)-**5-methylheptanal** and (5R)-**5-methylheptanal**.

The primary functional group is the aldehyde (-CHO) at the C1 position, which makes the molecule a reactive intermediate for various chemical transformations.

Chemical Structure:

Caption: Skeletal structure of **5-Methylheptanal**.

## Physicochemical and Computed Properties

The following table summarizes key quantitative data for **5-Methylheptanal**, primarily based on computed properties from reliable chemical databases.<sup>[1]</sup>

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O
Molecular Weight	128.21 g/mol
IUPAC Name	5-methylheptanal
CAS Number	75579-88-3
Canonical SMILES	<chem>CCC(C)CCCC=O</chem>
InChI Key	RRTVBKXBOQHBMV-UHFFFAOYSA-N
Exact Mass	128.120115 Da
Topological Polar Surface Area	17.1 Å <sup>2</sup>
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	5
XLogP3-AA	2.4

## Experimental Protocols: Synthesis of 5-Methylheptanal

A common and reliable method for the synthesis of **5-Methylheptanal** is the oxidation of its corresponding primary alcohol, 5-methylheptan-1-ol. Mild oxidizing agents are required to prevent over-oxidation to the carboxylic acid. Pyridinium chlorochromate (PCC) is a suitable reagent for this transformation.

### Synthesis via Pyridinium Chlorochromate (PCC) Oxidation

This protocol describes a representative procedure for the oxidation of 5-methylheptan-1-ol to **5-Methylheptanal** using PCC.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

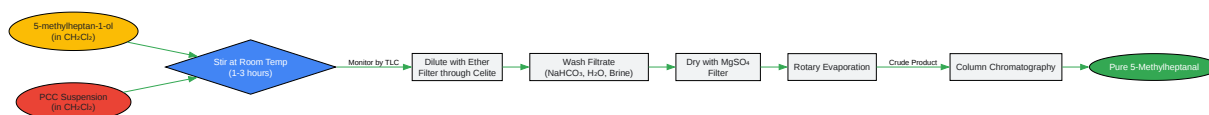
- 5-methylheptan-1-ol
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Celite or silica gel
- Anhydrous diethyl ether
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography

#### Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend pyridinium chlorochromate (approximately 1.5 equivalents relative to the alcohol) in anhydrous dichloromethane.
- **Addition of Alcohol:** Dissolve 5-methylheptan-1-ol (1 equivalent) in a minimal amount of anhydrous dichloromethane and add it to the PCC suspension in one portion while stirring.
- **Reaction Monitoring:** Stir the mixture at room temperature. The reaction is typically complete within 1-3 hours. The progress can be monitored by thin-layer chromatography (TLC) by observing the disappearance of the starting alcohol spot and the appearance of the product aldehyde spot.
- **Work-up:** Upon completion, dilute the reaction mixture with anhydrous diethyl ether. Pass the entire mixture through a short plug of Celite or silica gel to filter out the chromium salts and

excess PCC. Wash the filter cake thoroughly with additional diethyl ether.

- Isolation: Combine the organic filtrates and wash sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The resulting crude product can be purified by column chromatography on silica gel, typically using a mixture of hexane and ethyl acetate as the eluent, to yield pure **5-Methylheptanal**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **5-Methylheptanal**.

## Biological and Pharmacological Context

Currently, there is limited specific information available in the scientific literature regarding the direct biological activities or signaling pathways of **5-Methylheptanal** in the context of drug development. However, the broader class of aliphatic aldehydes is significant in several biological and pharmaceutical domains.

- Intermediates in Synthesis: Aldehydes are highly versatile functional groups that serve as crucial building blocks in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).<sup>[5]</sup> Their reactivity allows for the construction of various molecular scaffolds.

- Flavor and Fragrance: Short-chain branched aldehydes are known for their distinct aromas and are often used in the flavor and fragrance industry.[6] For instance, related compounds like 6-methylheptanal are noted for their citrus-like scents.[7]
- General Biological Relevance: Aldehydes are present in biological systems and can be products of metabolic processes.[3] Some have demonstrated roles in cellular signaling, while others can be reactive and contribute to cellular stress if not properly metabolized. The study of short-chain aldehydes is relevant to understanding various physiological and pathological processes.[8]

While **5-Methylheptanal** itself is not a known drug, its structure could be a starting point for medicinal chemistry campaigns, where modifications could be made to explore potential biological targets. The methyl group, for example, can influence a molecule's pharmacokinetic and pharmacodynamic properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. organic-synthesis.com [organic-synthesis.com]
- 3. PCC Oxidation Mechanism - Chemistry Steps [chemistrysteps.com]
- 4. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 5. studylib.net [studylib.net]
- 6. Branched chain aldehydes: production and breakdown pathways and relevance for flavour in foods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Dess–Martin periodinane (DMP) oxidation - Chemistry Steps [chemistrysteps.com]
- 8. research.aston.ac.uk [research.aston.ac.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Methylheptanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13604506#what-is-the-structure-of-5-methylheptanal]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)